

What is the chemical structure of Rheumone B

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Rheumone B*

Cat. No.: *B11937683*

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Rheumone B: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

Rheumone B is a natural compound identified as having antioxidant properties. This document provides a concise technical summary of its chemical structure and known biological activities. Due to the limited publicly available data, this guide will focus on its structural description and basic properties. Currently, detailed experimental protocols, extensive quantitative data, and specific signaling pathway involvements for **Rheumone B** are not widely documented in scientific literature.

Chemical Structure and Properties

The chemical structure of **Rheumone B** is defined by its systematic IUPAC name: Naphth[2,3-c]oxepin-1(5H)-one, 10-(β -D-glucopyranosyloxy)-11-hydroxy-8-methoxy-4-methyl-. This name describes a complex molecule featuring a core naphthoxepinone heterocyclic system. Key structural features include:

- A naphth[2,3-c]oxepin-1(5H)-one backbone.
- A β -D-glucopyranosyloxy substituent at the 10th position, indicating the presence of a glucose molecule attached via a glycosidic bond.
- A hydroxyl group (-OH) at the 11th position.

- A methoxy group (-OCH₃) at the 8th position.
- A methyl group (-CH₃) at the 4th position.

A visual representation of this structure is not readily available in common chemical databases.

The fundamental chemical properties of **Rheumone B** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₂₂ H ₂₄ O ₁₀	[1][2]
Molecular Weight	448.42 g/mol	[1][3]
CAS Number	2095596-67-9	[1][4]
Known Biological Activity	Antioxidant	[3][4]

Biological Activity

The primary biological activity reported for **Rheumone B** is its antioxidant property[3][4]. Antioxidants are molecules that can inhibit the oxidation of other molecules, a process that can produce free radicals. These free radicals can start chain reactions that damage cells. The antioxidant nature of **Rheumone B** suggests potential applications in areas where oxidative stress is a key pathological factor. However, specific studies detailing its antioxidant capacity (e.g., IC₅₀ values, specific assays used) are not available in the reviewed literature.

Experimental Protocols and Data

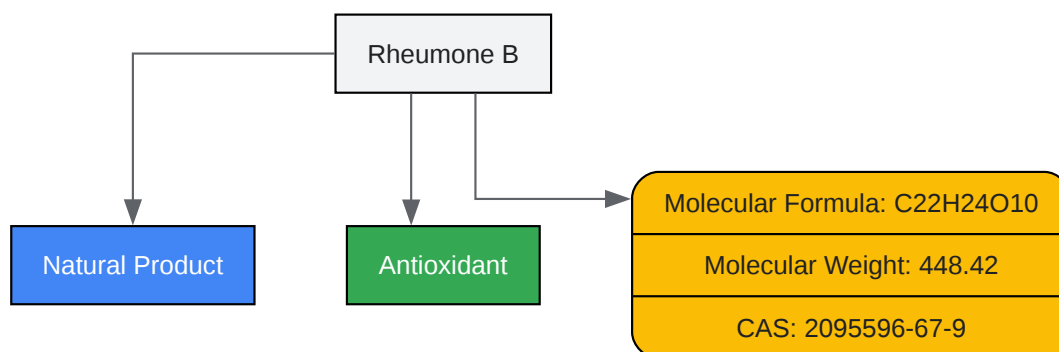
A comprehensive search of scientific literature and chemical databases did not yield specific experimental protocols for the isolation, synthesis, or biological evaluation of **Rheumone B**. Quantitative data, such as efficacy in various assays or pharmacokinetic properties, are also not publicly documented.

Signaling Pathways and Mechanisms of Action

Information regarding the specific signaling pathways modulated by **Rheumone B** is currently unavailable. Its mechanism of action as an antioxidant has not been elucidated in the available resources.

Logical Classification of Rheumone B

The following diagram illustrates the classification of **Rheumone B** based on the available information.



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Classification of **Rheumone B**

Conclusion

Rheumone B is a natural product with a defined chemical formula and known antioxidant activity. However, there is a significant lack of detailed experimental data, including protocols and quantitative results, in the public domain. Further research is required to fully characterize its biological activities, mechanism of action, and potential therapeutic applications. This document serves as a summary of the currently available information for the scientific community.

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- To cite this document: BenchChem. [What is the chemical structure of Rheumone B]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11937683#what-is-the-chemical-structure-of-rheumone-b]

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